

Application Notes and Protocols for Testing GSK2188931B Efficacy

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Compound of Interest

Compound Name: GSK2188931B

Cat. No.: B1191767

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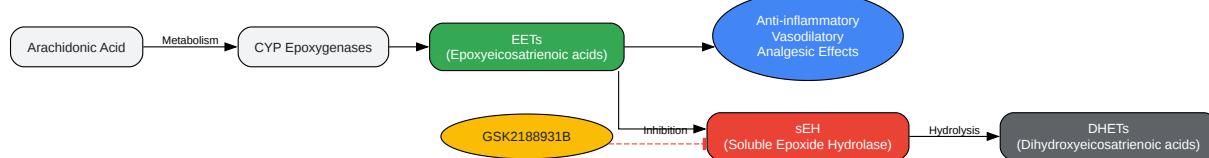
For Researchers, Scientists, and Drug Development Professionals

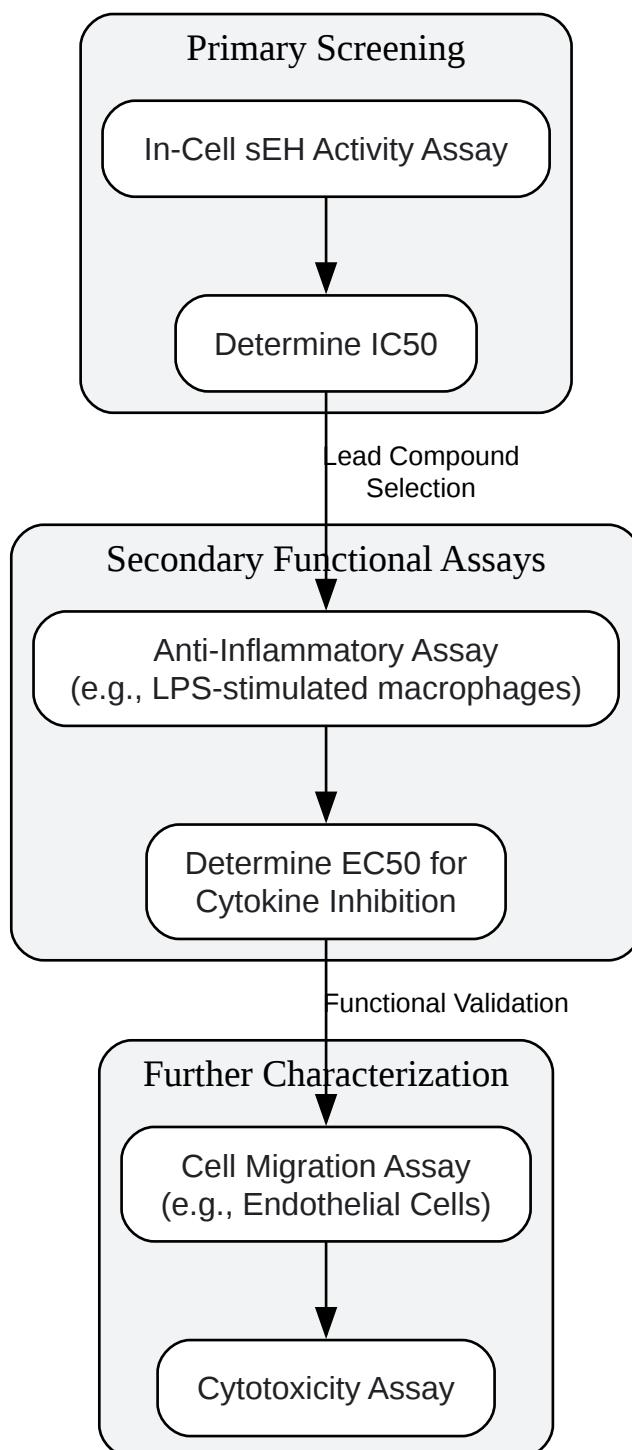
Introduction

GSK2188931B is a potent inhibitor of soluble epoxide hydrolase (sEH), a key enzyme in the arachidonic acid cascade. Inhibition of sEH prevents the degradation of epoxyeicosatrienoic acids (EETs), which possess anti-inflammatory, vasodilatory, and analgesic properties.[\[1\]](#)[\[2\]](#)[\[3\]](#) These application notes provide detailed protocols for cell-based assays to determine the efficacy of **GSK2188931B** by measuring its ability to inhibit sEH activity and modulate downstream cellular responses.

Signaling Pathway of Soluble Epoxide Hydrolase (sEH)

Soluble epoxide hydrolase metabolizes EETs, which are produced from arachidonic acid by cytochrome P450 (CYP) epoxygenases, into their less active dihydroxyeicosatrienoic acid (DHET) counterparts. By inhibiting sEH, **GSK2188931B** increases the bioavailability of EETs, which can then exert their beneficial effects.



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References

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